

Proper Disposal Procedures for Sargachromanol C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sargachromanol C

Cat. No.: B15192454

[Get Quote](#)

Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal of **Sargachromanol C**, a member of the sargachromanol group of compounds. The procedures outlined below are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations. While **Sargachromanol C** is not classified as a hazardous substance, adherence to proper chemical handling and disposal protocols is essential for maintaining a safe laboratory environment.

Chemical and Physical Properties

Specific quantitative physical data for **Sargachromanol C** is not readily available in public literature. However, data for structurally related sargachromanols are presented below to provide a comparative reference.

Property	Sargachromanol A	Sargachromanol B	Sargachromanol E	Sargachromanol G	Sargachromanol L
CAS Number	856414-50-1	856414-51-2	856414-54-5	856414-56-7	856414-61-4
Molecular Formula	C22H30O3	C22H32O3	C27H40O4	C27H38O4	C27H40O3
Molar Mass	342.48 g/mol	344.49 g/mol	428.61 g/mol	426.60 g/mol	412.6 g/mol
Water Solubility	0.02532 mg/L @ 25°C (estimated)	Not available	0.0008333 mg/L @ 25°C (estimated)	Not available	Not available
Melting Point	Not available	Not available	Not available	Not available	Not available
Boiling Point	Not available	Not available	Not available	Not available	Not available

Experimental Protocols: Disposal of Sargachromanol C

The following protocol is based on general best practices for the disposal of non-hazardous solid chemical waste in a laboratory setting.

Objective: To safely dispose of **Sargachromanol C** in accordance with standard laboratory safety and environmental procedures.

Materials:

- Personal Protective Equipment (PPE): Safety glasses, lab coat, and nitrile gloves.
- Labeled, sealable waste container for non-hazardous solid chemical waste.
- Chemical fume hood (if handling fine powders to prevent inhalation).

Procedure:

- Personnel Safety: Before handling **Sargachromanol C**, ensure that all required personal protective equipment (PPE) is worn. This includes, at a minimum, a lab coat, safety glasses,

and nitrile gloves.

- Waste Segregation:
 - Place solid **Sargachromanol C** waste into a designated, clearly labeled, and sealable container for non-hazardous solid chemical waste.
 - Do not mix **Sargachromanol C** with hazardous waste streams such as halogenated solvents, heavy metals, or reactive chemicals.
- Container Management:
 - Ensure the waste container is in good condition and compatible with the chemical.
 - Keep the waste container sealed when not in use to prevent spillage and contamination.
 - Store the container in a designated waste accumulation area away from incompatible materials.
- Disposal Pathway:
 - Follow your institution's specific guidelines for the disposal of non-hazardous chemical waste.
 - Typically, this involves collection by the institution's Environmental Health and Safety (EHS) department or a contracted waste management service.
 - Do not dispose of solid **Sargachromanol C** down the drain or in regular trash unless explicitly permitted by your institution's EHS guidelines.
- Decontamination:
 - Clean any surfaces or equipment that have come into contact with **Sargachromanol C** using an appropriate solvent (e.g., 70% ethanol) and wipe dry.
 - Dispose of any contaminated cleaning materials (e.g., paper towels) in the designated solid waste container.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Sargachromanol C**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Sargachromanol C**.

- To cite this document: BenchChem. [Proper Disposal Procedures for Sargachromanol C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15192454#sargachromanol-c-proper-disposal-procedures\]](https://www.benchchem.com/product/b15192454#sargachromanol-c-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com